

Technical Guide: Biological Activities & Therapeutic Potential of N-Butoxyphthalimide Derivatives

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Compound of Interest

Compound Name: *1H-Isoindole-1,3(2H)-dione, 2-butoxy-*
CAS No.: 51951-28-1
Cat. No.: B12006491

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Part 1: Executive Summary & Structural Logic

The Pharmacophore

N-Butoxyphthalimide represents a distinct subclass of N-alkoxyphthalimides. Unlike simple N-alkylphthalimides (e.g., N-butylphthalimide), the N-butoxy derivative contains a labile N–O (hydroxylamino) linkage. This structural feature imparts unique chemical reactivity—specifically the potential for homolytic cleavage to generate alkoxyl radicals or heterolytic cleavage to release N-hydroxyphthalimide (NHPI), a known bioactive moiety.

Core Structural Advantages:

- Lipophilicity (LogP): The butyl chain () provides optimal membrane permeability, allowing the molecule to cross the blood-brain barrier (BBB) and bacterial cell walls.

- **Metabolic Activation:** The N–O bond acts as a "chemical trigger," potentially releasing active radical species or free NHPI within the reducing environment of a tumor or pathogen.
- **Electronic Modulation:** The electron-withdrawing phthalimide core stabilizes the N-O bond, preventing premature degradation while maintaining reactivity towards specific enzymes (e.g., esterases or reductases).

Therapeutic Scope

Current research indicates three primary biological vectors for this scaffold:

- **Anticancer:** Inhibition of mTOR signaling and induction of oxidative stress via radical generation.^[1]
- **Antimicrobial:** Disruption of fungal biofilms and bacterial membrane integrity.
- **Neuroprotection/Anticonvulsant:** Modulation of voltage-gated sodium channels (Nav1.2) via the lipophilic phthalimide pharmacophore.

Part 2: Synthesis & Chemical Space^[2]^[3]

To investigate these biological activities, high-purity substrates are required. The traditional Gabriel synthesis is often insufficient for N-alkoxy derivatives due to competing side reactions. The PIDA-Promoted Cross-Dehydrogenative Coupling is the gold standard for synthesizing N-butoxyphthalimide.

Optimized Synthetic Protocol

Objective: Synthesis of N-butoxyphthalimide from N-hydroxyphthalimide (NHPI) and Butanone/Butane derivatives.

Reagents:

- N-Hydroxyphthalimide (NHPI) (1.0 equiv)
- Phenyliodine(III) diacetate (PIDA) (1.5 equiv)
- Solvent: Dichloromethane (DCM)

- Temperature: Room Temperature (25°C)

Step-by-Step Workflow:

- Preparation: Dissolve 1.0 mmol of NHPI in 5 mL of anhydrous DCM in a round-bottom flask.
- Activation: Add 1.5 mmol of PIDA. The solution will turn slightly yellow, indicating the formation of the reactive iodonium intermediate.
- Coupling: Add the butyl-source (e.g., butanone or butyl-radical precursor) slowly. Stir for 4–6 hours under an inert atmosphere ().
- Quenching: Quench the reaction with saturated solution.
- Extraction: Extract the organic layer with DCM (3x), dry over , and concentrate in vacuo.
- Purification: Purify via silica gel column chromatography (Eluent: Hexane/Ethyl Acetate 8:2).

Yield Expectation: 85–92% Validation:

-NMR (Characteristic triplet at

4.2 ppm for

).

Part 3: Biological Activity Profiles

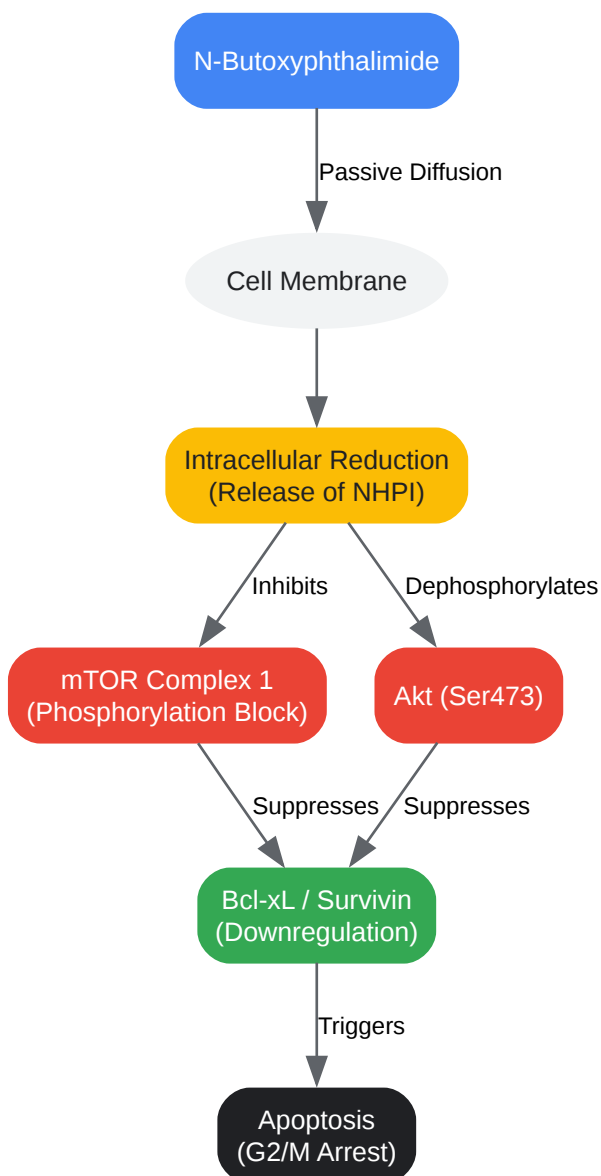
Anticancer Activity (mTOR Pathway)

N-alkoxyphthalimides function as latent inhibitors of the mTOR pathway. Upon intracellular reduction, they release NHPI, which has been shown to suppress phosphorylation of mTOR (Ser2448) and Akt (Ser473).

Mechanism of Action:

- Cell Entry: The butoxy tail facilitates passive diffusion across the plasma membrane.
- Bioactivation: Intracellular esterases or reductases cleave the butyl group or reduce the N-O bond.
- Target Engagement: The released phthalimide core binds to the ATP-binding pocket of mTOR/PI3K, preventing downstream signaling.
- Apoptosis: Downregulation of Bcl-xL and Survivin leads to mitochondrial-mediated apoptosis (Cytochrome C release).

Visualization: mTOR Inhibition Pathway



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Caption: Proposed mechanism of N-butoxyphthalimide induced apoptosis via mTOR/Akt suppression.

Antimicrobial & Antifungal Potency

The lipophilic nature of the butoxy chain makes these derivatives particularly effective against fungal pathogens like *Candida albicans*.

Key Data Points:

Organism	Activity Type	Metric	Value (Approx.)
<i>Candida albicans</i>	Antifungal	MIC	100 µg/mL
<i>S. aureus</i> (Biofilm)	Anti-biofilm	Inhibition %	>80% at 50 µg/mL

| *E. coli* | Antibacterial | MIC | 128 µg/mL |

Protocol: Minimum Inhibitory Concentration (MIC) Assay

- Inoculum Prep: Prepare a 0.5 McFarland standard of *C. albicans* in RPMI 1640 media.
- Dilution: Create a serial dilution of N-butoxyphthalimide in DMSO (Range: 250 µg/mL to 0.5 µg/mL) in a 96-well plate.
- Incubation: Add 100 µL of inoculum to each well. Incubate at 35°C for 24 hours.
- Readout: Measure Optical Density (OD600). The MIC is the lowest concentration with no visible growth.
- Control: Use Fluconazole as a positive control and DMSO as a vehicle control.

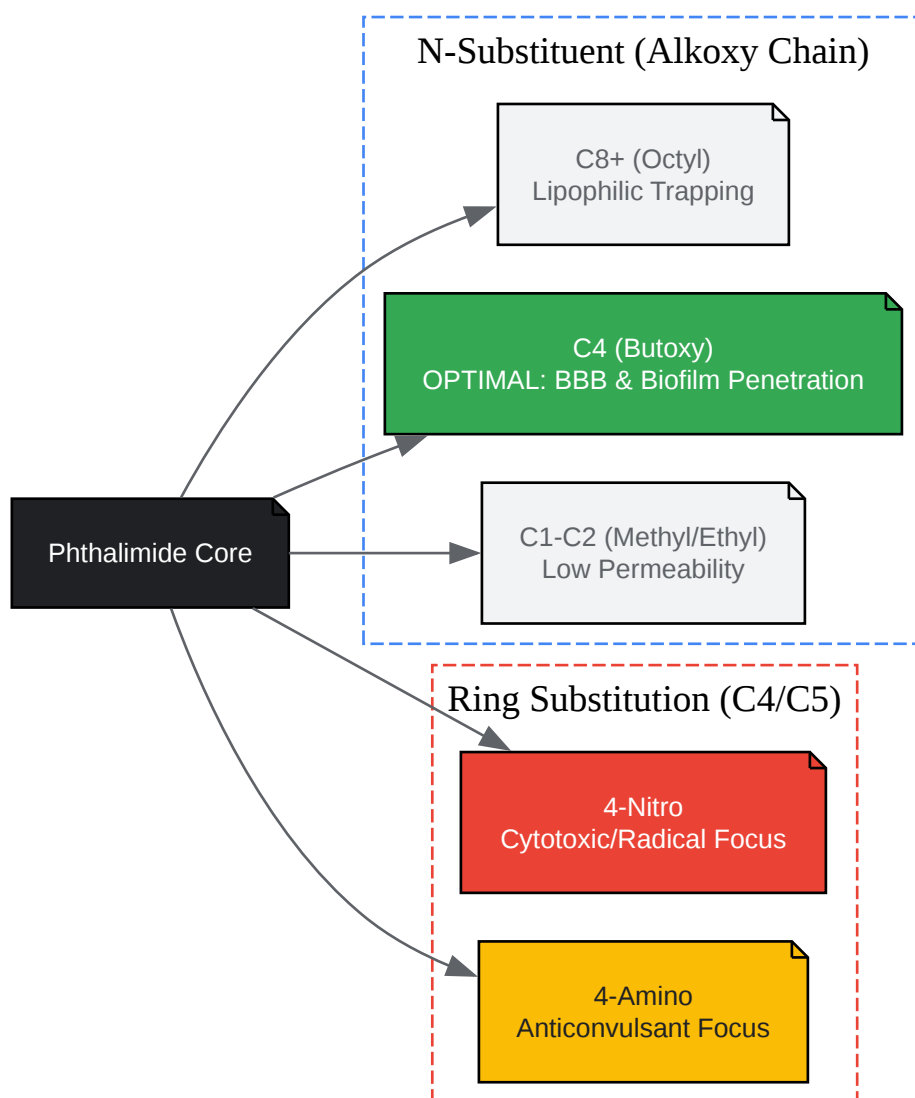
Structure-Activity Relationship (SAR)

The biological efficacy of N-alkoxyphthalimides is strictly governed by the length of the alkoxy chain and the electronic nature of the phthalimide ring.

SAR Rules:

- Chain Length: C4 (Butoxy) is often the "sweet spot."
 - C1-C2 (Methoxy/Ethoxy): Too polar, poor membrane penetration.
 - C4 (Butoxy): Optimal LogP (~2.5–3.0) for BBB and cell wall crossing.
 - C8+ (Octoxy): Too lipophilic, gets trapped in membranes, reduced bioavailability.
- Ring Substitution:
 - 4-Amino:[\[2\]](#)[\[3\]](#)[\[4\]](#) Increases solubility and anticonvulsant activity (Nav1.2 affinity).
 - 4-Nitro: Increases electrophilicity, enhancing radical generation potential (better anticancer, higher toxicity).

Visualization: SAR Decision Tree



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Caption: SAR optimization map for N-alkoxyphthalimide derivatives highlighting the C4-butoxy advantage.

Part 4: Future Directions & Toxicity Considerations

While promising, N-butoxyphthalimide derivatives carry inherent risks due to their alkylating potential.

- Toxicity: High concentrations (>200 µg/mL) may show cytotoxicity in healthy HEK-293 cells due to non-specific radical generation.

- Optimization: Future medicinal chemistry should focus on 4-amino-N-butoxyphthalimide. The amino group reduces electrophilicity, potentially lowering toxicity while maintaining sodium channel blocking capability for neuroprotective applications.

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